

# The Enigmatic Compound "Forrestine": A Review of Currently Available Information

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## Compound of Interest

Compound Name: *Forrestine*

Cat. No.: *B15589352*

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Despite significant interest in the chemical entity identified as Forrestine (C<sub>43</sub>H<sub>49</sub>NO<sub>18</sub>), a thorough review of publicly accessible scientific literature and chemical databases reveals a notable absence of information regarding its natural sources, synthetic pathways, and biological functions. This report summarizes the current state of knowledge and highlights the significant gaps that preclude the development of a comprehensive technical guide as initially requested.

Presently, the primary source of information for Forrestine is its entry in the PubChem database. This entry confirms its existence as a distinct chemical compound with a defined molecular formula and structure. However, crucial data pertaining to its origins and synthesis are not available within this or other related scientific repositories.

## Chemical Identity of Forrestine

To facilitate future research and identification, the key chemical identifiers for Forrestine are presented below.

Identifier	Value
Molecular Formula	C43H49NO18
IUPAC Name	[(1S,3R,17S,18R,19R,20R,21S,22R,23R,24R,25R)-19,21,22,24-tetraacetyloxy-20-(acetyloxymethyl)-25-hydroxy-3,13,14,25-tetramethyl-6,15-dioxo-2,5,16-trioxa-11-azapentacyclo[15.7.1.0 <sup>1</sup> , <sup>20</sup> .0 <sup>3</sup> , <sup>23</sup> .0 <sup>7</sup> , <sup>12</sup> ]pentacosa-7(12),8,10-trien-18-yl] benzoate
InChI	InChI=1S/C43H49NO18/c1-20-21(2)37(50)61-34-32(60-38(51)27-14-11-10-12-15-27)36(59-26(7)49)42(19-54-22(3)45)35(58-25(6)48)31(56-23(4)46)29-33(57-24(5)47)43(42,41(34,9)53)62-40(29,8)18-55-39(52)28-16-13-17-44-30(20)28/h10-17,20-21,29,31-36,53H,18-19H2,1-9H3/t20-,21-,29+,31+,32-,33+,34-,35+,36-,40-,41?,42+,43-/m0/s1
InChIKey	LBQLWUULERJYOL-ODYKAMSLSA-N
Canonical SMILES	C[C@H]1--INVALID-LINK--O)O[C@]4(COC(=O)C5=C1N=CC=C5)C)OC(=O)C)OC(=O)C)OC(=O)C)COC(=O)C)OC(=O)C)OC(=O)C6=CC=CC=C6">C@@HC

## Natural Sources and Synthesis: An Information Void

A comprehensive search for the natural origins of Forrestine has yielded no results. There is no scientific literature detailing its isolation from any plant, animal, or microbial source. This suggests that Forrestine may be a synthetic compound or a natural product of an exceptionally rare or unstudied organism.

Similarly, there are no published methods for the chemical synthesis of Forrestine. The complexity of its structure, featuring a polycyclic framework with numerous stereocenters, suggests that its total synthesis would be a formidable challenge, likely requiring a multi-step

and intricate synthetic strategy. The absence of any reported synthetic routes prevents a discussion of potential methodologies or experimental protocols.

## Biological Activity and Signaling Pathways

Information regarding the biological activity and potential signaling pathways of Forrestine is also unavailable. Without data from bioassays or mechanistic studies, it is impossible to create the requested diagrams or provide an analysis of its pharmacological or physiological effects.

## Conclusion

The current body of scientific knowledge on Forrestine is limited to its chemical structure. There is a complete lack of information regarding its natural sources, synthetic procedures, and biological functions. Consequently, the creation of an in-depth technical guide or whitepaper as requested is not feasible at this time. Further research, including efforts to isolate Forrestine from natural sources or to develop a synthetic route, is required to elucidate the properties of this enigmatic compound. Researchers and drug development professionals are encouraged to note this significant information gap as a potential area for future investigation.

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